

Indaziflam: Soil Persistence and Mobility Application Notes

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Compound of Interest

Compound Name: *Indaziflam*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the soil persistence and mobility of **indaziflam**, a pre-emergent alkylazine herbicide. The information is intended to guide research and development efforts by summarizing key quantitative data and detailing relevant experimental protocols.

Data Summary

The persistence and mobility of **indaziflam** in soil are influenced by a variety of factors, including soil type, organic matter content, and environmental conditions. The following tables summarize key quantitative data from multiple studies.

Table 1: Soil Persistence of Indaziflam (Half-Life, DT₅₀)

Soil Type/Condition	Half-Life (DT ₅₀) (days)	Application Rate (g a.i./ha)	Reference(s)
Greenhouse Study (Sandy Loam)	63 - 99	25 and 50	[1]
Field Study (Sandy Clay Oxisol)	95 - 119	75	[2][3][4]
Field Study (Clay Oxisol)	135 - 161	75	[2][3][4]
General Field Dissipation	30 - 86	Not Specified	[1][5]
General (Registrant Data)	> 150	Not Specified	[3][6][7]
Georgia Pecan Orchards	78 - 96	Not Specified	[8]

Table 2: Soil Mobility of Indaziflam (Sorption Coefficients)

Parameter	Value	Soil Type(s)	Reference(s)
Organic Carbon Sorption Coeff. (Koc)	396 - 789 L/kg	Various	[6]
Organic Carbon Sorption Coeff. (Koc)	~1,000 L/kg	General	[2]
Organic Carbon Sorption Coeff. (Koc)	<1,000 mL/g	General	[7] [9] [10] [11]
Freundlich Adsorption Coeff. (Kf)	4.66 - 29.3	Brazilian Oxisols	
Freundlich Adsorption Coeff. (Kf)	6.62 - 14.3	U.S. Mollisols	
Sorption Coefficient (Kd)	6.9 - 40.5 L/kg	Various	[12]

Note: Higher Koc and Kd/Kf values indicate stronger sorption to soil particles and consequently lower mobility.

Experimental Protocols

Detailed methodologies are crucial for replicating and building upon existing research. The following sections outline protocols for key experiments related to **indaziflam**'s soil persistence and mobility.

Protocol 1: Field Dissipation Study

This protocol describes a typical field experiment to determine the dissipation rate (half-life) of **indaziflam** under real-world conditions.

1. Experimental Design:

- Select a study site with uniform soil characteristics.
- Establish experimental plots of a defined size (e.g., 10 m x 1 m).[\[2\]](#)
- Use a randomized block design with multiple replicates (e.g., 3) for each treatment.[\[2\]](#)

- Treatments should include an untreated control and the desired **indaziflam** application rate(s).

2. Herbicide Application:

- Apply **indaziflam** uniformly to the soil surface of the designated plots using a calibrated sprayer.

3. Soil Sampling:

- Collect composite soil samples from each plot at predetermined intervals (e.g., 0, 30, 60, 90, 120, 150, 180, and 210 days after application).[2]
- Use a soil probe or auger to collect samples from a specified depth (e.g., 0-10 cm or 0-12 cm and 12-24 cm).[1][2]
- Thoroughly mix the composite samples for each plot.

4. Sample Preparation and Storage:

- Air-dry the soil samples and sieve them to remove large debris.[2]
- Store the samples in labeled polyethylene bags or containers at a low temperature (e.g., 4°C or frozen) until analysis.[1]

5. Analytical Procedure:

- Extraction: Extract **indaziflam** and its metabolites from a subsample of soil using a suitable solvent mixture (e.g., 80:20 v/v acetonitrile:water) and an appropriate extraction technique such as microwave extraction.[1][13]
- Fortification: Add isotopically labeled internal standards of **indaziflam** and its metabolites to the extract for accurate quantification.[1][13]
- Centrifugation and Dilution: Centrifuge the mixture and dilute the supernatant with HPLC-grade water prior to analysis.[1][13]
- Analysis: Quantify the concentration of **indaziflam** using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).[2][13]

6. Data Analysis:

- Calculate the dissipation half-life (DT₅₀) using first-order kinetics.[2]

Protocol 2: Soil Column Leaching Study

This protocol outlines a laboratory experiment to assess the mobility and leaching potential of **indaziflam** through the soil profile.

1. Column Preparation:

- Use columns made of an inert material such as PVC.[\[2\]](#)
- Pack the columns with the desired soil type to a specific bulk density.
- Pre-wet the soil columns to field capacity.

2. Herbicide Application:

- Apply a known concentration of **indaziflam** solution evenly to the surface of the soil columns.[\[14\]](#)

3. Simulated Rainfall:

- After a set equilibration period (e.g., 24 hours), apply a simulated rainfall event of a specific volume (e.g., 100 mm) over a defined period.[\[2\]](#)[\[14\]](#)

4. Leachate Collection:

- Collect the leachate that passes through the bottom of the columns.[\[14\]](#)

5. Soil Sectioning and Bioassay:

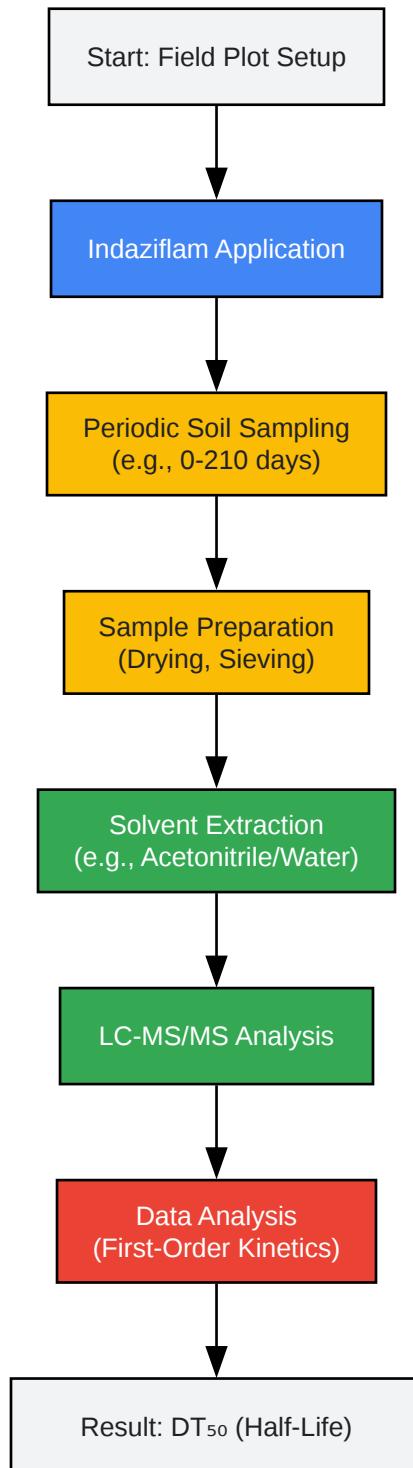
- After the leaching event, section the soil columns into desired depth increments (e.g., 0-5, 5-10, 10-15 cm).
- A bioassay can be used to determine the depth of herbicide movement. Plant a sensitive indicator species (e.g., soybean or annual ryegrass) in the soil from each depth increment.[\[2\]](#)[\[10\]](#)
- Assess injury and biomass reduction of the bioindicator plants after a set growth period to determine the presence of phytotoxic concentrations of **indaziflam**.[\[2\]](#)

6. Analytical Quantification (Optional):

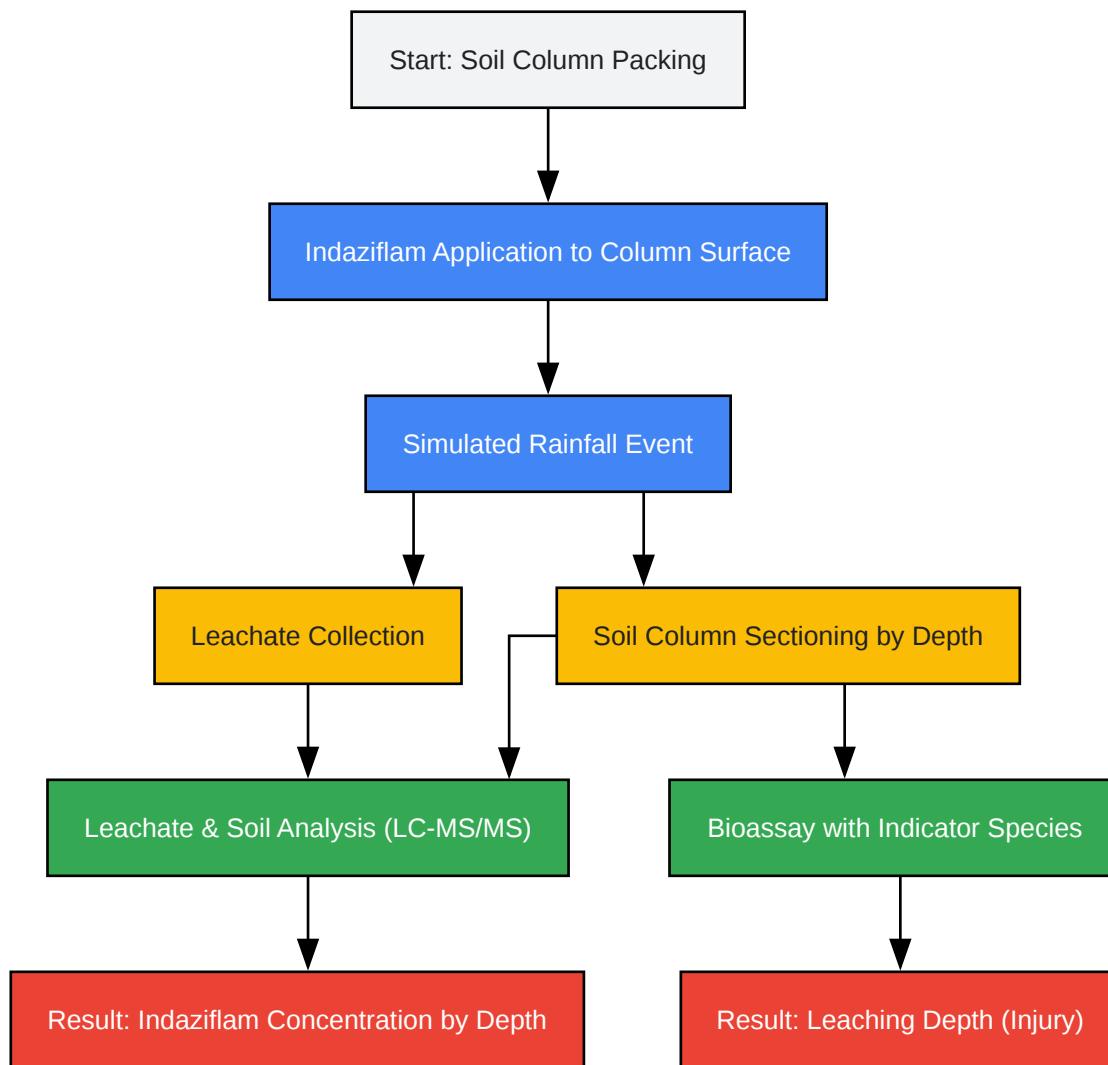
- Alternatively, the soil from each section and the collected leachate can be extracted and analyzed for **indaziflam** concentration using HPLC or LC-MS/MS as described in Protocol 1.

Visualizations

The following diagrams illustrate key experimental workflows and the factors influencing **indaziflam**'s fate in the soil.



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Figure 1: Experimental workflow for determining **indaziflam** soil persistence.[Click to download full resolution via product page](#)**Figure 2:** Experimental workflow for assessing **indaziflam** soil mobility.

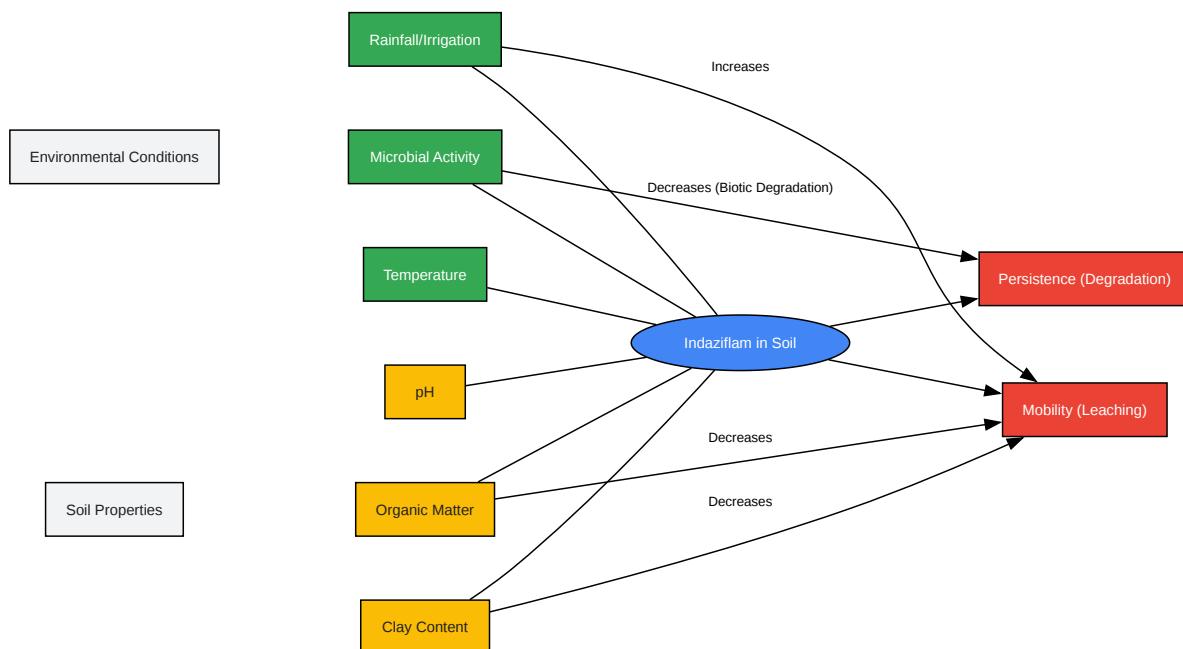
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Figure 3: Factors influencing **indaziflam**'s persistence and mobility in soil.

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